

# Personal protective equipment for handling 2,4,6-Trifluorophenylboronic acid

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## Compound of Interest

Compound Name: 2,4,6-Trifluorophenylboronic acid

Cat. No.: B063249

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## Essential Safety and Handling Guide for 2,4,6-Trifluorophenylboronic Acid

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2,4,6-Trifluorophenylboronic acid**. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

### Chemical Profile:

- Name: **2,4,6-Trifluorophenylboronic acid**
- CAS Number: 182482-25-3[1][2]
- Molecular Formula:  $C_6H_4BF_3O_2$ [1]
- Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2,4,6-Trifluorophenylboronic acid** to minimize exposure.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles are mandatory. A full-face shield is recommended when there is a risk of splashing.[3]	To protect eyes from contact, which can cause serious irritation.[1][3]
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn.[3][4]	To prevent skin contact and potential irritation.[1][3]
Body Protection	A laboratory coat is required. For larger quantities or tasks with a higher risk of exposure, a chemical-resistant apron should be worn over the lab coat.[3]	To protect skin from accidental splashes or spills.[3][4]
Respiratory Protection	For handling small quantities in a well-ventilated fume hood, respiratory protection may not be necessary. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates (e.g., N95) should be used.[2][3][4]	To prevent respiratory tract irritation from inhalation of dust.[1][3]

## Operational Plan: Step-by-Step Handling Procedure

### 1. Preparation:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[3]
- Ensure that an eyewash station and safety shower are readily accessible.[3]

- Keep the container of **2,4,6-Trifluorophenylboronic acid** tightly closed when not in use.[\[4\]](#)  
[\[5\]](#)

## 2. Donning PPE:

- Before handling the chemical, put on all required personal protective equipment as outlined in the table above.

## 3. Handling:

- Avoid generating dust when transferring the solid.[\[4\]](#) Use a spatula for transfers.[\[4\]](#)
- Avoid all personal contact, including the inhalation of dust or vapors.[\[3\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[3\]](#)

## 4. Post-Handling:

- Wash hands thoroughly with soap and water after handling and before breaks.[\[3\]](#)
- Remove any contaminated clothing immediately and wash it before reuse.[\[3\]](#)

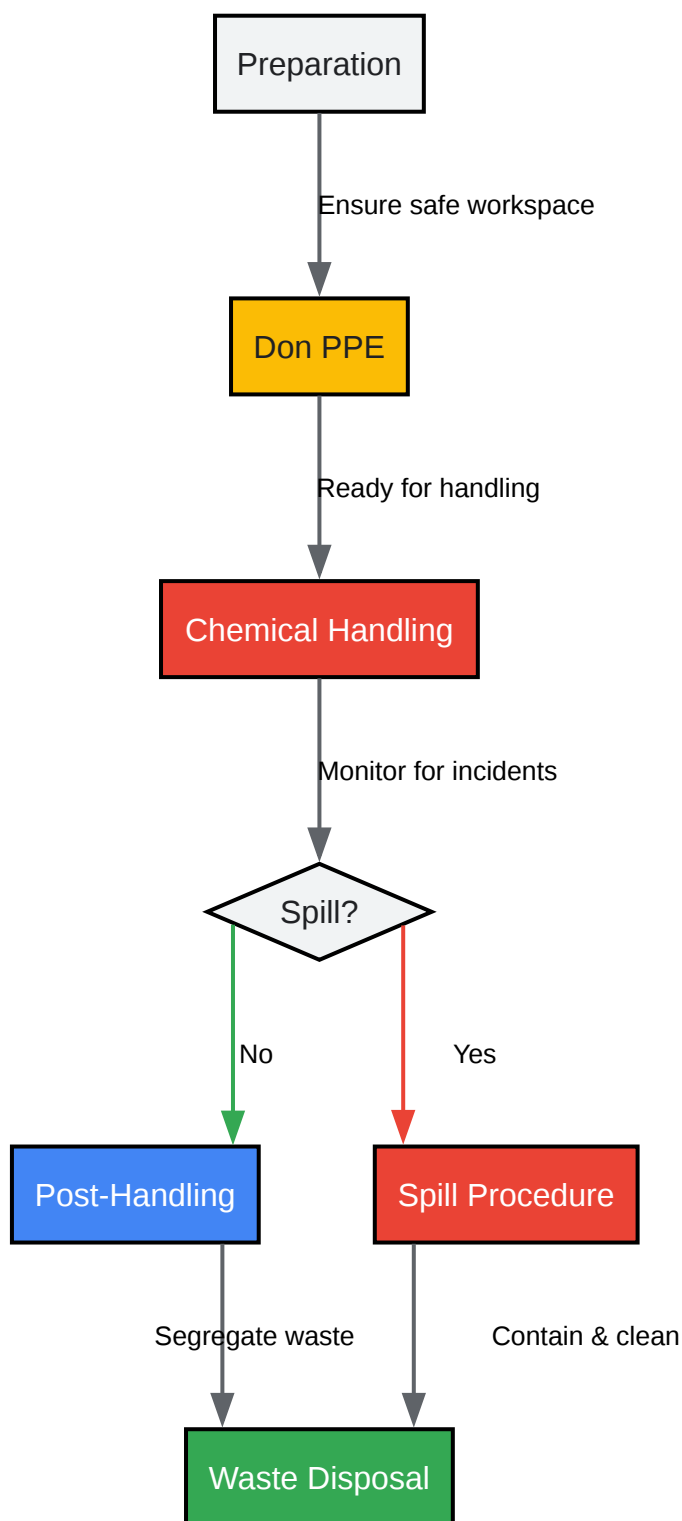
# Disposal Plan

All waste generated from the use of **2,4,6-Trifluorophenylboronic acid**, including contaminated PPE and empty containers, must be treated as hazardous waste.[\[3\]](#)

- Waste Collection: Collect all chemical waste in a designated, labeled, and sealed container for hazardous waste.[\[3\]](#)
- Disposal Regulations: Dispose of all chemical waste in accordance with federal, state, and local regulations.[\[3\]](#) Do not pour waste down the drain.[\[3\]](#)
- Spill Management:
  - Evacuate: Immediately evacuate all non-essential personnel from the spill area.[\[3\]](#)
  - Ventilate: Ensure the area is well-ventilated, if it is safe to do so.[\[3\]](#)

- Contain: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Avoid raising dust.[\[3\]](#)

## Workflow for Safe Handling of 2,4,6-Trifluorophenylboronic Acid



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Caption: Safe handling workflow for **2,4,6-Trifluorophenylboronic acid**.

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## References

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,4,6-Trifluorophenylboronic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b063249#personal-protective-equipment-for-handling-2-4-6-trifluorophenylboronic-acid]

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